

Nicotinyl Alcohol: Technical Specifications & Safety Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	3-Hydroxymethylpyridinium chloride
CAS No.:	52761-08-7
Cat. No.:	B3353093

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Executive Summary

Nicotinyl alcohol (3-Pyridinemethanol) is a pyridine derivative that functions as a prodrug for Nicotinic Acid (Niacin). It is primarily utilized in vascular research and drug development for its vasodilatory and lipid-lowering properties. While the user query specifies "Nicotinyl alcohol hydrochloride," it is critical to note that the Tartrate salt is the standard stable pharmaceutical form (Roniacol). The Hydrochloride salt is typically a transient synthetic intermediate or a non-commercial laboratory reagent. This guide addresses the chemical identity, pharmacology, and safety of the core compound and its relevant salts.

Part 1: Chemical Identity & Physical Properties[1][2][3]

The distinction between the free base and its salts is vital for experimental design. The free base is a hygroscopic liquid, whereas the salts are crystalline solids.

1.1 Nomenclature & CAS Registry

Chemical Form	CAS Number	Molecular Formula	Molecular Weight	Physical State
Nicotinyl Alcohol (Base)	100-55-0		109.13 g/mol	Hygroscopic Liquid
Nicotinyl Alcohol Tartrate	6164-87-0		259.21 g/mol	Crystalline Solid
Nicotinyl Alcohol HCl	Not Listed		~145.59 g/mol	Theoretical/Intermediate



Critical Note: "Nicotinyl Alcohol Hydrochloride" does not have a widely recognized commercial CAS number. Researchers likely encounter this nomenclature when referring to the Tartrate salt (Roniacol) or Nicotinyl Chloride Hydrochloride (CAS 20260-53-1), a reactive intermediate. Verify the exact chemical structure before procurement.

1.2 Physical Properties (Base vs. Tartrate)

- Solubility:
 - Base: Miscible with water and ether.
 - Tartrate: Freely soluble in water and alcohol; insoluble in ether.
- Stability:
 - The free base (alcohol) oxidizes readily and absorbs moisture.
 - The Tartrate salt is the preferred form for storage and dosing due to enhanced oxidative stability.
- Acidity/Basicity: Pyridine nitrogen (

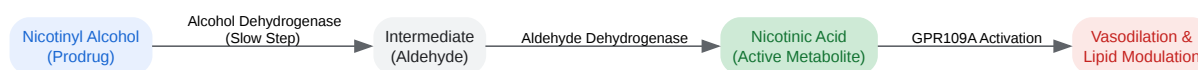
) allows salt formation with acids (HCl, Tartaric acid).

Part 2: Pharmacology & Mechanism of Action

Nicotinyl alcohol acts as a prodrug. Its physiological effects are not intrinsic to the alcohol itself but result from its enzymatic oxidation in vivo.

2.1 Metabolic Activation Pathway

The compound undergoes hepatic oxidation, converting the alcohol group to a carboxylic acid. This slow conversion provides a sustained release of Nicotinic Acid, mitigating the intense "flushing" side effect often seen with direct Niacin administration.



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Figure 1: Metabolic activation of Nicotinyl Alcohol to Nicotinic Acid.

2.2 Therapeutic Utility

- Vasodilation: Direct relaxation of vascular smooth muscle, primarily in cutaneous vessels (peripheral circulation).
- Lipid Lowering: Inhibits lipolysis in adipose tissue, reducing free fatty acid flux to the liver and subsequently lowering VLDL/LDL synthesis.

Part 3: Safety & Toxicology Profile

Based on data for Nicotinyl Alcohol Tartrate (Roniacol) and Nicotinic Acid.

3.1 GHS Classification (General)

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

3.2 Toxicology Data

Endpoint	Species	Value	Interpretation
LD50 (Oral)	Mouse	~3,000 mg/kg (Tartrate)	Low acute toxicity
LD50 (IV)	Mouse	~500 mg/kg	Moderate toxicity
Chronic	Human	N/A	Prolonged high doses may cause hepatotoxicity (similar to Niacin).

3.3 Handling Precautions

- Vascular Effects: Accidental ingestion or inhalation may cause severe cutaneous flushing, hypotension, and dizziness due to rapid vasodilation.
- Acidity (HCl Salt): If synthesizing or handling the Hydrochloride salt specifically, treat it as a corrosive solid due to the acidic nature of pyridine hydrochlorides.

Part 4: Experimental Protocols

4.1 Protocol: Verification of Identity (UV-Vis)

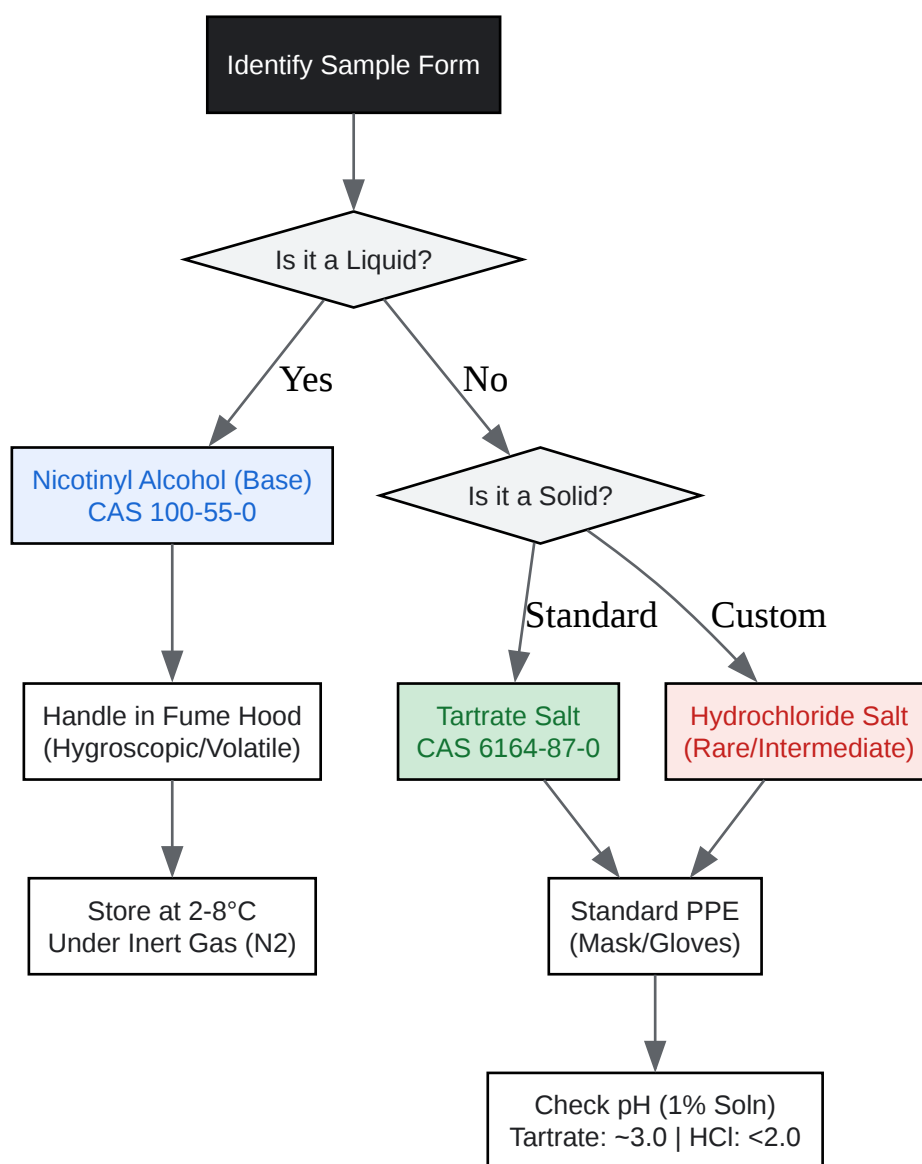
Since the HCl salt is rare, verification of the base moiety is essential.

- Preparation: Dissolve 10 mg of the substance in 100 mL of 0.1 N HCl.
- Scan: Perform a spectral scan from 200 nm to 300 nm.
- Criteria:
 - Max Absorption (

-) : 261 nm.
- Shoulder: ~267 nm.
- Min Absorption: 240 nm.
- Note: The spectrum should match that of Nicotinic Acid but may show slight bathochromic shifts depending on the pH.

4.2 Protocol: Handling & Storage Decision Tree

Use this workflow to determine the appropriate handling for your specific sample form.



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Figure 2: Handling and storage decision matrix based on chemical form.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7510: 3-Pyridinemethanol (Nicotiny Alcohol). PubChem. Available at: [\[Link\]](#)
- Hoffmann-La Roche. Roniacol (Nicotiny Alcohol Tartrate)
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Phone: (601) 213-4426
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